

Unidentified Substance: NC1153 Disposal

Procedures Cannot Be Provided

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Compound of Interest

Compound Name: NC1153

Cat. No.: B1677924

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Efforts to identify the chemical substance designated as **NC1153** have been unsuccessful, preventing the development of safe and accurate disposal procedures. Without proper identification, providing handling and disposal guidance would be irresponsible and potentially hazardous.

Initial and subsequent searches for "**NC1153**" in chemical databases and safety data sheet repositories did not yield any matching results for a laboratory chemical. The designation "**NC1153**" may be an internal product code, a non-standard nomenclature, or a typographical error.

To ensure the safety of laboratory personnel and compliance with environmental regulations, it is imperative that the identity of a chemical is known before any disposal protocols are established. Different classes of chemicals require vastly different disposal methods, ranging from simple neutralization to specialized hazardous waste incineration.

For researchers, scientists, and drug development professionals seeking disposal information, the following steps are recommended:

- Verify the Chemical Identity: Double-check all container labels, purchase orders, and internal documentation for the correct and complete chemical name, CAS number, or any other identifying information.
- Contact the Manufacturer or Supplier: The most reliable source for a Safety Data Sheet (SDS) is the entity from which the chemical was procured. The SDS is a comprehensive

document that will contain a dedicated section on disposal considerations.

- Consult Your Institution's Environmental Health and Safety (EHS) Office: Your EHS department is the authority on hazardous waste management and can provide specific guidance tailored to your location's regulations and capabilities.

Once the substance is correctly identified and the relevant Safety Data Sheet is obtained, proper disposal procedures can be determined and implemented.

It is critical to reiterate that without a confirmed identification of "**NC1153**," no procedural guidance, data tables, or workflow diagrams can be created. Attempting to do so would be speculative and could lead to unsafe practices. The principles of laboratory safety demand a cautious and informed approach to chemical waste management.

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